

Personal protective equipment for handling 4-(Methylsulfinyl)phenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Methylsulfinyl)phenol

Cat. No.: B081417

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Essential Safety and Handling Guide for 4-(Methylsulfinyl)phenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(Methylsulfinyl)phenol**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

4-(Methylsulfinyl)phenol is classified with the following hazards:

- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1][2][3]
- Respiratory Irritation: May cause respiratory irritation.[1]

Signal Word: Warning[1][2]

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1][2]

- H335: May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US)[2]
Hand Protection	Chemical impermeable gloves. Inspect prior to use.	EU Directive 89/686/EEC, EN 374[2]
Skin and Body Protection	Fire/flame resistant and impervious clothing. Lab coat.	---
Respiratory Protection	Full-face respirator if exposure limits are exceeded or irritation is experienced.	NIOSH/MSHA or European Standard EN 136 approved.[1]

Engineering Controls

Control Type	Requirement
Ventilation	Work in a well-ventilated place. Ensure adequate ventilation.[2][4]
Safety Equipment	Eyewash stations and safety showers must be close to the workstation.[1]

Operational and Handling Procedures

Safe Handling

- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools.[2]

- Prevent fire caused by electrostatic discharge.[[2](#)]
- Do not eat, drink, or smoke when using this product.[[1](#)]
- Wash hands thoroughly after handling.[[1](#)][[2](#)]

Storage

- Keep container tightly closed in a dry, cool, and well-ventilated place.[[1](#)]
- Store apart from incompatible materials and foodstuff containers.[[4](#)]

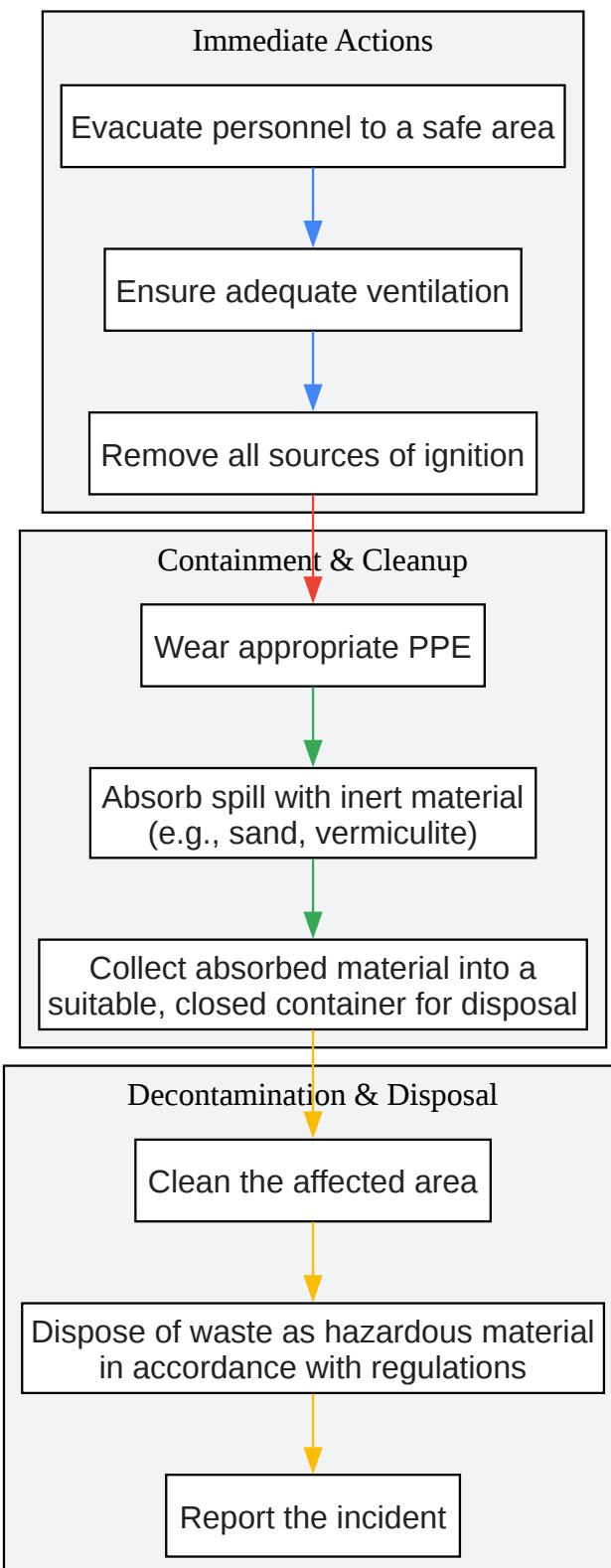
Emergency and Disposal Plans

First-Aid Measures

Exposure Route	Procedure
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1][2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1][2]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor.[1][2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][2]

Spill Response Workflow

In the event of a spill, follow the procedural workflow outlined below.



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Workflow for handling a **4-(Methylsulfinyl)phenol** spill.

Waste Disposal

- Dispose of contents and containers to an approved waste disposal plant.
- Do not let the product enter drains.
- Contaminated PPE and cleanup materials should be collected in a sealed container for hazardous waste disposal.[5][6]

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-(Methylsulfinyl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b081417#personal-protective-equipment-for-handling-4-methylsulfinyl-phenol>

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